

In Vitro Characterization of (2R,3R)-E1R: A Technical Guide

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Compound of Interest

Compound Name: (2R,3R)-E1R

Cat. No.: B15617112

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Abstract

(2R,3R)-E1R is a stereoisomer of the nootropic agent E1R, a phenylpiracetam derivative. While E1R, specifically the (4R,5S)-enantiomer, has been identified as a potent and selective positive allosteric modulator (PAM) of the sigma-1 receptor ($\sigma 1R$), the in vitro characterization of its other stereoisomers, including **(2R,3R)-E1R**, is crucial for a comprehensive understanding of the structure-activity relationship and to guide further drug development. This technical guide provides a detailed overview of the in vitro characterization of **(2R,3R)-E1R**, summarizing its activity as a sigma-1 receptor PAM and presenting the experimental protocols for key assays.

Introduction to (2R,3R)-E1R and its Target: The Sigma-1 Receptor

(2R,3R)-E1R, chemically known as (2R,3R)-2-(5-methyl-2-oxo-4-phenyl-pyrrolidin-1-yl)-acetamide, is an enantiomer of the cognitive-enhancing agent E1R. E1R and its stereoisomers are derivatives of piracetam. The primary molecular target of this class of compounds is the sigma-1 receptor ($\sigma 1R$), a unique intracellular chaperone protein primarily located at the

endoplasmic reticulum-mitochondrion interface. The $\sigma 1R$ is implicated in a variety of cellular functions, including the modulation of intracellular Ca^{2+} signaling, ion channel activity, and neuronal plasticity, making it an attractive target for therapeutic intervention in neurodegenerative and psychiatric disorders.

Unlike orthosteric ligands that bind directly to the receptor's primary binding site, **(2R,3R)-E1R** and its related compounds act as positive allosteric modulators. This means they bind to a different site on the $\sigma 1R$, inducing a conformational change that enhances the binding and/or efficacy of the receptor's endogenous or exogenous agonists. This allosteric modulation offers a nuanced approach to receptor activation, potentially providing a better safety profile compared to direct agonists.

Quantitative In Vitro Data

The following table summarizes the in vitro activity of **(2R,3R)-E1R** in comparison to its more active stereoisomers, (4R,5S)-E1R and (4R,5R)-E1R, in a functional assay measuring the potentiation of a sigma-1 receptor agonist.

Compound	Stereoisomeric Configuration	Assay	Endpoint	Result
(2R,3R)-E1R	threo-isomer	Electrically Stimulated Rat Vas Deferens Contraction	Potentiation of PRE-084-induced contraction	Less effective positive allosteric modulator
(4R,5S)-E1R	erythro-isomer	Electrically Stimulated Rat Vas Deferens Contraction	Potentiation of PRE-084-induced contraction	More effective positive allosteric modulator
(4R,5R)-E1R	threo-isomer	Electrically Stimulated Rat Vas Deferens Contraction	Potentiation of PRE-084-induced contraction	More effective positive allosteric modulator

Note: The available literature qualitatively describes the **(2R,3R)-E1R** isomer as a less effective positive allosteric modulator compared to the (4R,5S) and (4R,5R) isomers. Specific quantitative data such as EC₅₀ values for the potentiation effect of **(2R,3R)-E1R** are not explicitly provided in the reviewed sources. The primary research indicates that enantiomers with an R-configuration at the C-4 chiral center of the 2-pyrrolidone ring are more potent.

Experimental Protocols

Electrically Stimulated Rat Vas Deferens Contraction Assay

This functional assay is used to assess the positive allosteric modulatory activity of compounds on the sigma-1 receptor in a native tissue environment.

Objective: To measure the ability of **(2R,3R)-E1R** to potentiate the contractile response induced by the selective sigma-1 receptor agonist, PRE-084.

Materials:

- Male Wistar rats
- Krebs-Henseleit solution (composition in mM: NaCl 118, KCl 4.7, CaCl₂ 2.5, KH₂PO₄ 1.2, MgSO₄ 1.2, NaHCO₃ 25, glucose 11.1)
- PRE-084 (selective sigma-1 receptor agonist)
- **(2R,3R)-E1R** and other test compounds
- Organ bath system with isometric force transducers
- Platinum electrodes for electrical field stimulation

Procedure:

- Male Wistar rats are euthanized, and the vasa deferentia are dissected and cleaned of surrounding connective tissue.

- Each vas deferens is mounted in an organ bath containing Krebs-Henseleit solution, maintained at 37°C and continuously gassed with 95% O₂ and 5% CO₂.
- The tissues are allowed to equilibrate for at least 60 minutes under a resting tension of 1 g, with the bath solution being changed every 15 minutes.
- The tissues are subjected to electrical field stimulation (e.g., 0.1 Hz, 1 ms pulse duration, supramaximal voltage) to induce twitch contractions.
- After obtaining a stable baseline of contractions, a cumulative concentration-response curve for the sigma-1 receptor agonist PRE-084 is established.
- The tissues are then washed, and after a washout period, they are incubated with a specific concentration of **(2R,3R)-E1R** or another test compound for a predetermined time (e.g., 30 minutes).
- Following incubation with the test compound, a second cumulative concentration-response curve for PRE-084 is generated.
- The potentiation of the PRE-084 response is calculated as the leftward shift of the concentration-response curve in the presence of the test compound.

Data Analysis: The EC₅₀ values for PRE-084 in the absence and presence of the modulator are calculated using non-linear regression analysis. The degree of potentiation is determined by the fold-shift in the EC₅₀ value.

Bradykinin-Induced Intracellular Ca²⁺ Mobilization Assay

This cell-based assay is used to investigate the modulatory effect of compounds on sigma-1 receptor-mediated calcium signaling.

Objective: To determine if **(2R,3R)-E1R** can enhance the potentiation of bradykinin-induced intracellular calcium mobilization by a sigma-1 receptor agonist.

Materials:

- NG-108 (neuroblastoma-glioma hybrid) cells or other suitable cell line expressing sigma-1 receptors.

- Cell culture medium (e.g., DMEM) with appropriate supplements.
- Fluo-4 AM or other calcium-sensitive fluorescent dye.
- Bradykinin
- PRE-084 (selective sigma-1 receptor agonist)
- **(2R,3R)-E1R** and other test compounds
- Fluorescence plate reader with automated injection capabilities.

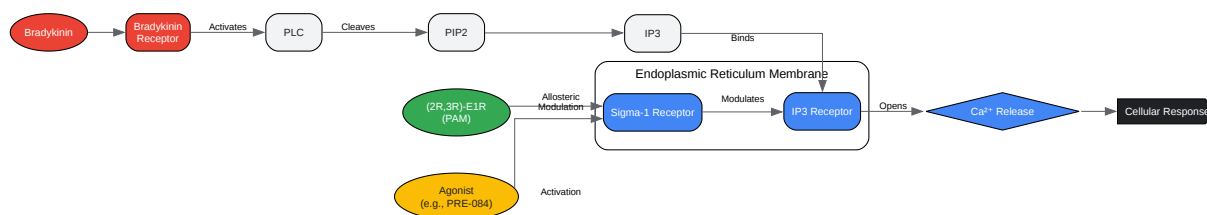
Procedure:

- NG-108 cells are seeded into 96-well black-walled, clear-bottom plates and cultured until they reach confluence.
- The cells are loaded with a calcium-sensitive dye (e.g., Fluo-4 AM) in a buffer solution for a specified time (e.g., 1 hour) at 37°C.
- After loading, the cells are washed to remove excess dye.
- The plate is placed in a fluorescence plate reader, and a baseline fluorescence reading is established.
- Cells are pre-incubated with **(2R,3R)-E1R** or vehicle, followed by the addition of the sigma-1 agonist PRE-084.
- Bradykinin is then added to stimulate the release of intracellular calcium, and the change in fluorescence intensity is measured over time.
- The peak fluorescence response is recorded for each well.

Data Analysis: The increase in fluorescence, indicative of intracellular Ca^{2+} concentration, is calculated. The potentiation by the test compound is determined by comparing the response in the presence of PRE-084 alone to the response in the presence of both PRE-084 and the test compound.

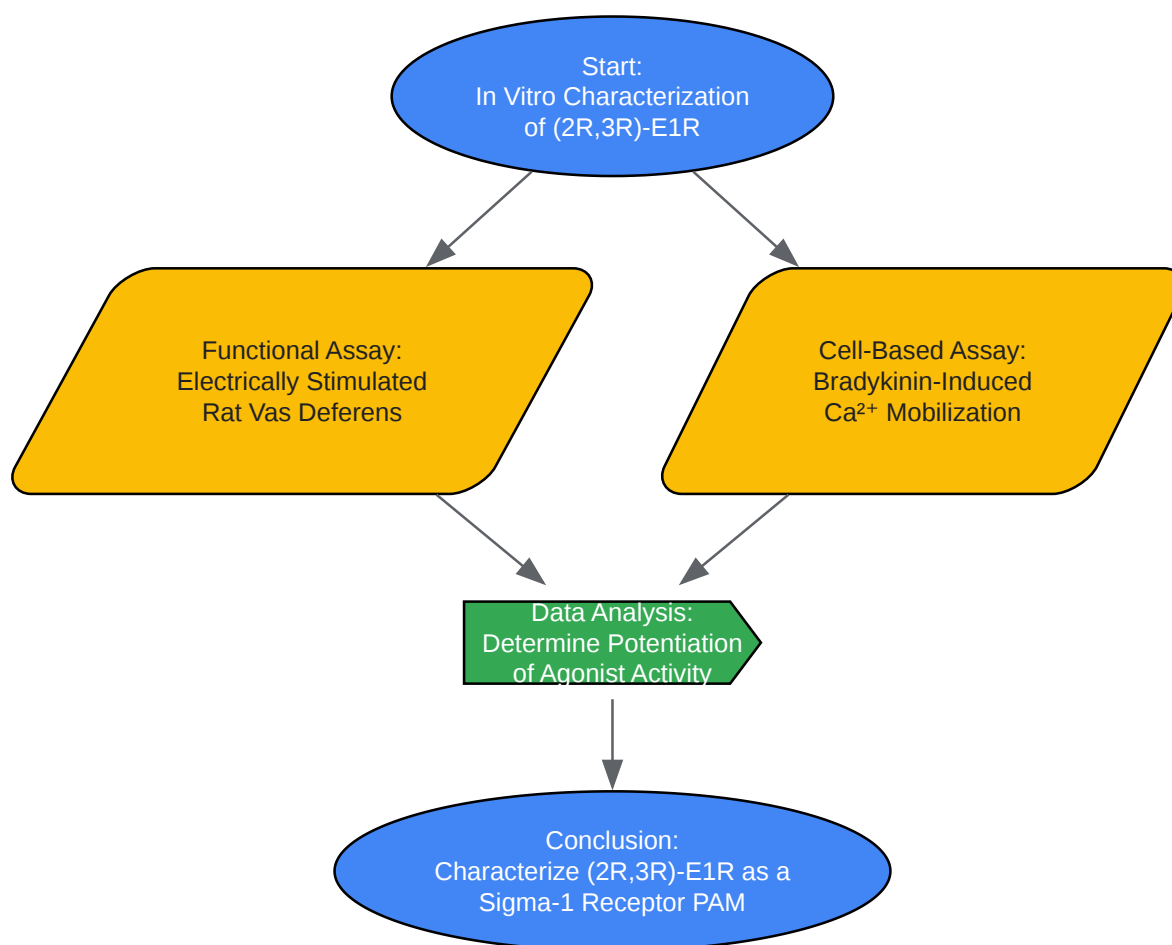
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of sigma-1 receptor modulation and the general workflow of the in vitro characterization process.



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Caption: Proposed signaling pathway of sigma-1 receptor positive allosteric modulation.



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Caption: General experimental workflow for the in vitro characterization of **(2R,3R)-E1R**.

Discussion

The in vitro characterization of **(2R,3R)-E1R** reveals that while it does possess positive allosteric modulatory activity at the sigma-1 receptor, it is less effective than its stereoisomers with an R-configuration at the C-4 position of the pyrrolidone ring. This stereospecificity is a critical finding for the development of future sigma-1 receptor modulators, highlighting the importance of the spatial arrangement of substituents on the pyrrolidone core for optimal interaction with the allosteric binding site.

The provided experimental protocols for the electrically stimulated rat vas deferens and the bradykinin-induced calcium mobilization assays are robust methods for screening and characterizing novel sigma-1 receptor allosteric modulators. These assays provide valuable

functional data that can be correlated with binding affinity studies to build a comprehensive understanding of a compound's pharmacological profile.

Conclusion

(2R,3R)-E1R is a positive allosteric modulator of the sigma-1 receptor, albeit with lower efficacy compared to other stereoisomers of E1R. The detailed in vitro characterization of all stereoisomers is essential for elucidating the structure-activity relationship and for the rational design of more potent and selective sigma-1 receptor modulators for the potential treatment of neurological and psychiatric disorders. The experimental methodologies outlined in this guide provide a framework for the continued investigation of this and other novel compounds targeting the sigma-1 receptor.

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